

Pyridoxal 5'-phosphate-d3 CAS number and supplier

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Compound of Interest

Compound Name: Pyridoxol 5'-phosphate-d3

Cat. No.: B12407593

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Technical Guide: Pyridoxal 5'-Phosphate-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Pyridoxal 5'-Phosphate-d3 (PLP-d3), a deuterated analog of the active form of vitamin B6. This document furnishes its Chemical Abstracts Service (CAS) number, identifies key suppliers, and presents relevant technical data. Furthermore, it details an experimental protocol for its application in quantitative bioanalysis and illustrates its role in crucial biochemical pathways.

Core Data: CAS Number and Commercial Suppliers

Pyridoxal 5'-Phosphate-d3 is registered under CAS number 1354560-58-9.^[1] Several chemical suppliers specialize in providing this stable isotope-labeled compound for research purposes. The following table summarizes prominent suppliers and their product identifiers.

Supplier	Product Code	Website
LGC Standards	TRC-H605892	--INVALID-LINK--
MedChemExpress	HY-W011727S	--INVALID-LINK--
Buchem BV	Not specified	--INVALID-LINK--

Quantitative Data Summary

The following table summarizes the key quantitative data for Pyridoxal 5'-Phosphate-d3, compiled from supplier technical data sheets.

Parameter	Value	Source
Molecular Formula	C ₈ H ₇ D ₃ NO ₆ P	LGC Standards[1]
Molecular Weight	250.16 g/mol	LGC Standards, CymitQuimica[1][2]
Accurate Mass	250.0434	LGC Standards[1]
Purity	>85%	CymitQuimica[2]
Appearance	Light Yellow to Yellow Solid	Inferred from supplier information
Storage Conditions	-20°C, Hygroscopic	Inferred from supplier information

Experimental Protocol: Quantification of Pyridoxal 5'-Phosphate in Whole Blood using LC-ESI-MS/MS

Pyridoxal 5'-phosphate-d3 is commonly employed as an internal standard in stable isotope dilution mass spectrometry assays for the accurate quantification of endogenous pyridoxal 5'-phosphate (PLP) in biological matrices. The following protocol is adapted from a validated method for the analysis of PLP in whole blood.[3][4][5]

Objective: To determine the concentration of pyridoxal 5'-phosphate (PLP) in human whole blood samples by liquid chromatography-electrospray ionization-tandem mass spectrometry (LC-ESI-MS/MS) using Pyridoxal 5'-phosphate-d3 as an internal standard.

Materials:

- Whole blood samples
- Pyridoxal 5'-phosphate-d3 (PLP-d3) internal standard solution

- Trichloroacetic acid (TCA), 10% (w/v) in water
- Methanol, 0.1% formic acid
- Water, 0.1% formic acid
- UPLC system coupled to a tandem mass spectrometer (MS/MS)
- Reversed-phase C18 column (e.g., Waters™ Symmetry C18)

Procedure:

- Sample Preparation:
 - To 250 µL of whole blood sample, add 50 µL of the PLP-d3 internal standard solution.
 - Vortex mix the sample.
 - Add an equal volume of 10% trichloroacetic acid for protein precipitation.
 - Vortex mix thoroughly for 30 seconds.
 - Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.
 - Carefully collect the supernatant for analysis.
- LC-MS/MS Analysis:
 - Inject 20 µL of the supernatant onto the UPLC system.
 - Perform chromatographic separation on a C18 column using a gradient of 0.1% formic acid in water and 0.1% formic acid in methanol. The total run time is approximately 4 minutes.[\[3\]](#)[\[4\]](#)
 - The mass spectrometer is operated in positive ion mode.
 - Monitor the following mass transitions for PLP and the internal standard:
 - PLP: 247.8 > 149.8[\[3\]](#)[\[4\]](#)

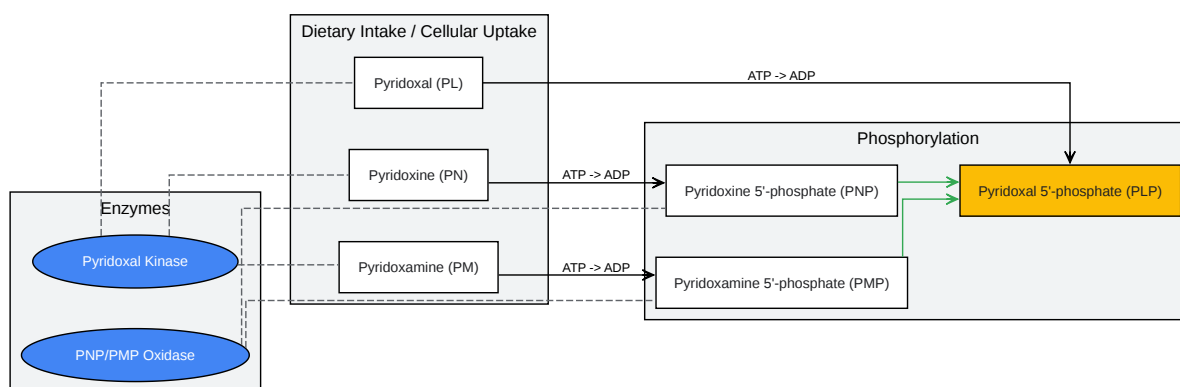
- PLP-d3: 250.8 > 152.8 (inferred)
- Set the collision energy to 14 eV.[\[3\]](#)[\[4\]](#)
- Quantification:
 - Construct a calibration curve by analyzing a series of known concentrations of PLP standard spiked with a constant concentration of PLP-d3 internal standard.
 - Calculate the peak area ratio of the analyte (PLP) to the internal standard (PLP-d3).
 - Determine the concentration of PLP in the unknown samples by interpolating their peak area ratios from the calibration curve. The method is linear from 4 to 8000 nmol/L.[\[3\]](#)

Signaling Pathways and Experimental Workflows

Pyridoxal 5'-phosphate is the metabolically active form of vitamin B6 and serves as an essential cofactor for a vast array of enzymatic reactions, particularly in amino acid metabolism.

Vitamin B6 Salvage Pathway

The following diagram illustrates the salvage pathway, which is responsible for the interconversion of various forms of vitamin B6 to the active cofactor, PLP.

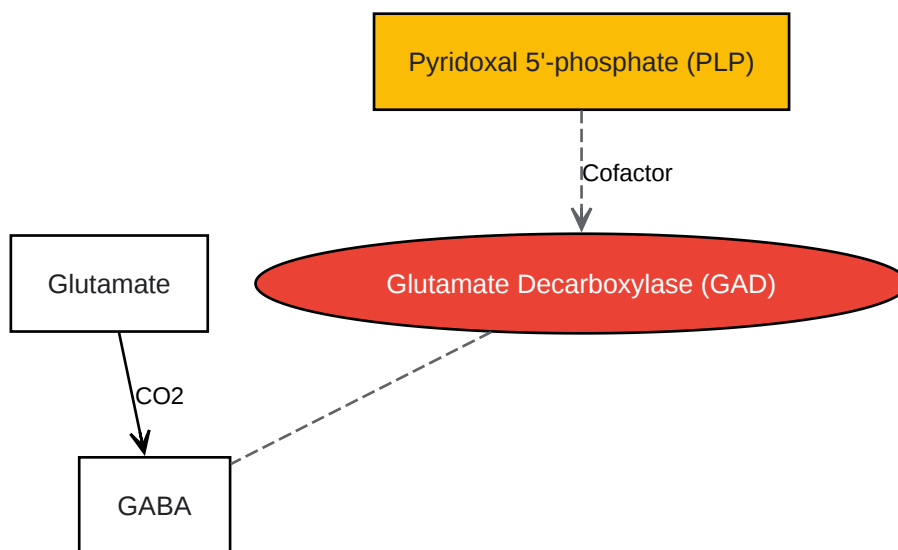


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Caption: The Vitamin B6 salvage pathway illustrating the conversion of dietary forms to the active PLP.

Role of PLP in Neurotransmitter Synthesis

PLP is a critical cofactor for the synthesis of several key neurotransmitters. The diagram below depicts the PLP-dependent conversion of the excitatory neurotransmitter glutamate to the inhibitory neurotransmitter gamma-aminobutyric acid (GABA).



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Caption: PLP as an essential cofactor for Glutamate Decarboxylase (GAD) in the synthesis of GABA.

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References

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